

Introduction: The Significance of Acidity in Allyl Hydrogen Maleate

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Compound of Interest

Compound Name: *Allyl hydrogen maleate*

CAS No.: 2424-58-0

Cat. No.: B1593623

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Allyl hydrogen maleate, the monoester of maleic acid and allyl alcohol, is a versatile chemical intermediate. Its utility in polymer science, organic synthesis, and the development of novel materials is intrinsically linked to its physicochemical properties, paramount among which is its acidity.[1] The acid dissociation constant (pKa) is a quantitative measure of this acidity and governs the molecule's degree of ionization in a given environment. For researchers, scientists, and drug development professionals, a thorough understanding of the pKa of **allyl hydrogen maleate** is critical. It dictates reactivity, solubility, bioavailability, and interaction with other molecules, thereby influencing formulation design, reaction kinetics, and biological activity.[2]

This guide provides a comprehensive exploration of the acidity of **allyl hydrogen maleate**, grounded in theoretical principles and supported by detailed experimental protocols for its determination. We will delve into the structural factors that define its acidic character, present available pKa data, and offer validated methodologies for its empirical measurement.

Theoretical Framework: Unpacking the Acidity of Allyl Hydrogen Maleate

Allyl hydrogen maleate is a dicarboxylic acid monoester. Its structure contains a single free carboxylic acid group, making it a monoprotic acid in most practical contexts. The acidity of this proton is influenced by several key structural features.

- **Comparison with Maleic Acid:** To understand the acidity of **allyl hydrogen maleate**, it is instructive to first consider its parent compound, maleic acid. Maleic acid is a dicarboxylic acid with two distinct pKa values: pKa1 is approximately 1.9, and pKa2 is around 6.2.[3][4][5] The first proton is significantly more acidic due to the formation of a stable conjugate base featuring an intramolecular hydrogen bond. The second proton is less acidic because it requires dissociating from a negatively charged species.
- **Electronic Effects:** In **allyl hydrogen maleate**, one of the carboxylic acid groups is esterified with an allyl group. This modification has two primary consequences for the acidity of the remaining carboxylic acid:
 - **Elimination of Intramolecular Hydrogen Bonding:** The esterification prevents the formation of the highly stable, hydrogen-bonded conjugate base that accounts for the low pKa1 of maleic acid. This would suggest that the pKa of **allyl hydrogen maleate** should be higher than the pKa1 of maleic acid.
 - **Inductive Effect:** The ester group, and the C=C double bond within the maleate backbone, exert an electron-withdrawing inductive effect. This effect helps to delocalize the negative charge of the carboxylate anion formed upon deprotonation, thereby stabilizing it. This stabilization increases the acidity of the carboxylic acid proton, leading to a lower pKa value compared to a saturated carboxylic acid.
- **The Allyl Group:** The allyl group itself (CH₂=CH-CH₂-) is connected via an ester linkage. While its direct electronic influence on the distant carboxylic acid is modest, the overall electron-withdrawing nature of the maleate system is the dominant factor.[6][7]

Considering these factors, the pKa of **allyl hydrogen maleate** is expected to be higher than the pKa1 of maleic acid (1.9) but significantly lower than its pKa2 (6.2).

Quantitative Acidity Data for Allyl Hydrogen Maleate

Experimental data for the pKa of **allyl hydrogen maleate** is not widely published in readily accessible literature. However, computational prediction methods, which are increasingly

reliable for drug-like molecules, provide a valuable estimate.[8][9]

Compound	pKa1	pKa2	Source
Allyl Hydrogen Maleate	2.58 ± 0.25 (Predicted)	N/A	[10][11]
Maleic Acid	1.90 - 1.94	6.07 - 6.22	[3][4][12]
Allyl Hydrogen Fumarate	3.34 ± 0.10 (Predicted)	N/A	[13]

The predicted pKa of ~2.58 positions **allyl hydrogen maleate** as a relatively strong organic acid. This value is consistent with our theoretical analysis: it is higher than the pKa1 of maleic acid due to the absence of the intramolecular hydrogen bond stabilization in the conjugate base, yet it reflects a significant acidity due to the electron-withdrawing nature of the molecule's core structure. For context, the predicted pKa of its trans-isomer, allyl hydrogen fumarate, is higher (~3.34), which is expected as the carboxyl groups are further apart, leading to less electronic communication.[13]

Experimental Determination of pKa: Validated Protocols

Accurate pKa determination is fundamental for chemical characterization. Potentiometric titration and UV-Vis spectrophotometry are two of the most robust and widely adopted methods.[14][15]

Protocol 1: Potentiometric Titration

This is a high-precision technique that involves monitoring pH changes in a solution of the acid as a standardized base is incrementally added. The pKa is determined from the resulting titration curve.[14][16]

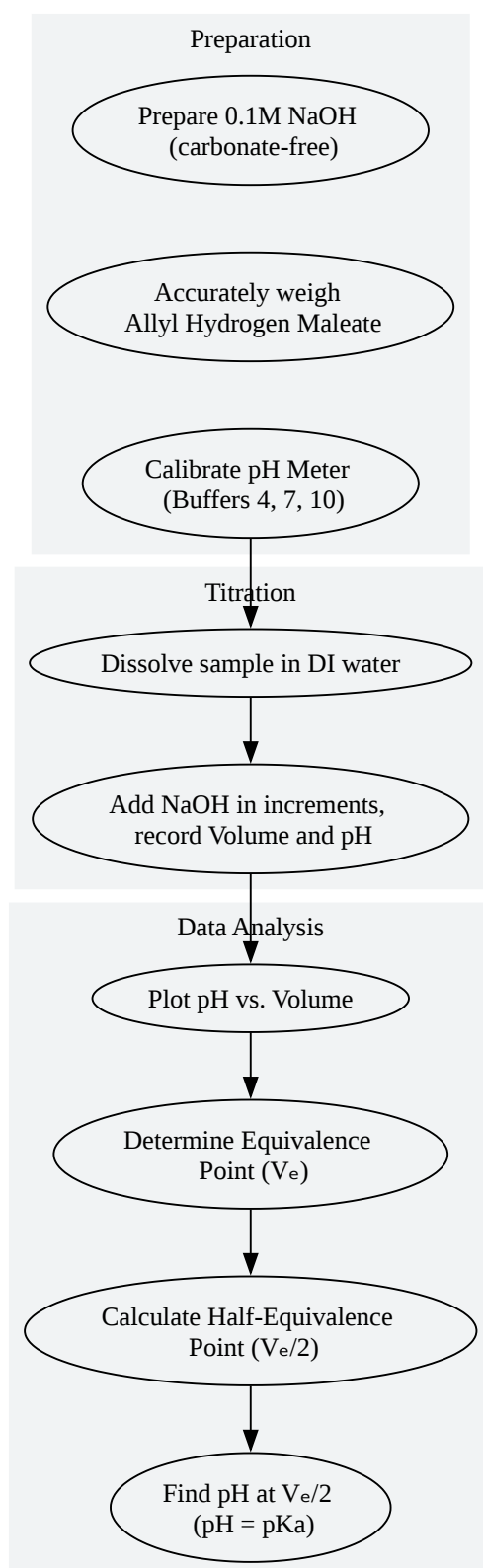
Causality Behind Experimental Choices: Potentiometry is chosen for its accuracy and direct measurement of proton activity (pH). The use of a standardized, carbonate-free titrant is crucial to prevent interference from atmospheric CO₂, which can introduce errors in the titration of

acidic compounds. Maintaining a constant temperature is vital as the pKa value itself is temperature-dependent.[15]

Step-by-Step Methodology:

- Reagent and Equipment Preparation:
 - Equipment: Calibrated pH meter with a combination glass electrode, magnetic stirrer and stir bar, 25 mL or 50 mL burette (Class A).
 - Reagents:
 - **Allyl hydrogen maleate** (high purity).
 - Standardized 0.1 M Sodium Hydroxide (NaOH) solution (carbonate-free).
 - pH calibration buffers (e.g., pH 4.01, 7.00, 10.01).
 - Deionized, boiled water (to minimize dissolved CO₂).
- Sample Preparation:
 - Accurately weigh approximately 0.1 mmol of **allyl hydrogen maleate** (approx. 15.6 mg) and dissolve it in ~50 mL of deionized water in a 100 mL beaker.
 - If solubility is limited, a co-solvent like methanol can be used, but the resulting "apparent pKa" (p_sKa) must be noted as specific to that solvent mixture.[17]
- Titration Procedure:
 - Calibrate the pH meter using the standard buffers.
 - Place the beaker with the sample solution on the magnetic stirrer and begin gentle stirring. Immerse the pH electrode in the solution.
 - Record the initial pH of the solution.
 - Add the 0.1 M NaOH titrant from the burette in small increments (e.g., 0.1-0.2 mL).

- After each addition, allow the pH reading to stabilize and record both the volume of titrant added and the corresponding pH.^[17]
- Continue adding titrant until the pH has risen significantly past the expected equivalence point (e.g., to pH 11-12).
- Data Analysis:
 - Plot the recorded pH values (y-axis) against the volume of NaOH added (x-axis) to generate the titration curve.
 - Determine the equivalence point (V_e), which is the point of steepest inflection on the curve. This can be identified visually or more accurately by plotting the first derivative ($\Delta\text{pH}/\Delta V$ vs. V) and finding the peak.
 - The volume at the half-equivalence point is $V_{1/2} = V_e / 2$.
 - The pKa is the pH of the solution at this half-equivalence point ($\text{pH} = \text{pKa}$ at $V_{1/2}$).



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Protocol 2: UV-Vis Spectrophotometry

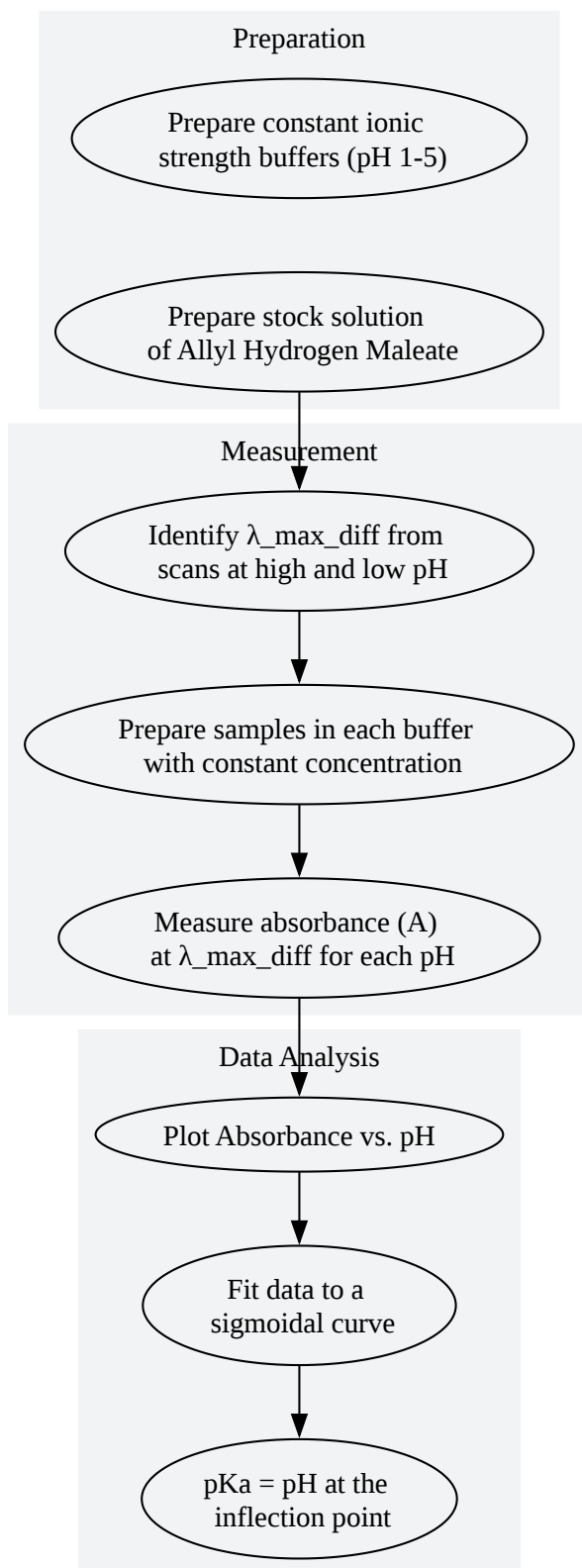
This method is applicable if the protonated (HA) and deprotonated (A^-) forms of **allyl hydrogen maleate** exhibit different ultraviolet-visible absorbance spectra. The pKa is determined by measuring absorbance across a range of pH values.[18][19]

Causality Behind Experimental Choices: This technique relies on Beer-Lambert's law and is highly sensitive, requiring much less sample than titration.[14] The key prerequisite is a change in the chromophore's electronic environment upon ionization. The conjugated system in **allyl hydrogen maleate** makes this likely.[19] Using a series of buffers with constant ionic strength is essential to maintain a consistent environment and ensure that observed spectral changes are due to pH alone.

Step-by-Step Methodology:

- Reagent and Equipment Preparation:
 - Equipment: A dual-beam UV-Vis spectrophotometer, matched quartz cuvettes, a calibrated pH meter.
 - Reagents:
 - **Allyl hydrogen maleate** stock solution (e.g., 10 mM in DMSO or methanol).
 - A series of buffer solutions with known pH values covering the range of approximately $pK_a \pm 2$ (e.g., pH 1.0 to 5.0), prepared at a constant ionic strength (e.g., 0.1 M).
- Preliminary Spectral Scans:
 - Prepare two samples of **allyl hydrogen maleate** at a final concentration (e.g., 50 μ M) in highly acidic (e.g., pH 1) and mildly acidic (e.g., pH 5) buffers.
 - Scan the UV-Vis spectrum (e.g., 200-400 nm) for both samples to identify the wavelength of maximum absorbance difference (λ_{max_diff}) between the protonated (HA) and deprotonated (A^-) forms. Also, note any isosbestic points where the absorbance does not change with pH.
- Data Collection:

- Prepare a series of samples by adding a small, fixed amount of the **allyl hydrogen maleate** stock solution to each buffer solution, ensuring the final concentration is identical in all samples.[19]
- Measure the absorbance of each sample at the predetermined $\lambda_{\text{max_diff}}$. Also, measure the absorbance at the isosbestic point to verify consistent concentration across all samples.
- Data Analysis:
 - Let A_{HA} be the absorbance in the most acidic solution (fully protonated) and A_{A^-} be the absorbance in the least acidic solution (fully deprotonated, or as deprotonated as the buffer range allows).
 - For each intermediate pH, the pKa can be calculated using the Henderson-Hasselbalch equation adapted for spectrophotometry:
 - $\text{pKa} = \text{pH} + \log \left[\frac{(A - A_{\text{HA}})}{(A_{\text{A}^-} - A)} \right]$
 - Where 'A' is the absorbance at that intermediate pH.
 - Alternatively, plot absorbance (A) versus pH. The data should form a sigmoidal curve. The pKa is the pH value at the inflection point of this curve.[15]



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Conclusion

Allyl hydrogen maleate is a moderately strong organic acid with a predicted pKa of approximately 2.58. This acidity is a defining characteristic, stemming from the electron-withdrawing nature of its maleate core, tempered by the absence of the intramolecular hydrogen bonding that makes its parent, maleic acid, a stronger diprotic acid in its first dissociation. While computational estimates provide a strong foundation, empirical determination through validated methods such as potentiometric titration or UV-Vis spectrophotometry is essential for applications requiring high precision. The protocols detailed in this guide provide a self-validating framework for researchers to accurately quantify this crucial physicochemical parameter, enabling more informed decisions in synthesis, formulation, and development.

References

- Maleic acid salts - Evaluation statement - 14 January 2022. (2022-01-14). [Link](#)
- 110-16-7, Maleic acid Formula - ECHEMI. (n.d.). ECHEMI. [Link](#)
- Potentiometric Titration Method for the Determination of Solubility Limits and pKa Values of Weak Organic Acids in Water | Analytical Chemistry - ACS Publications. (2020-06-18). ACS Publications. [Link](#)
- **allyl hydrogen maleate** - ChemBK. (2024-04-09). ChemBK. [Link](#)
- allyl hydrogen fumarate CAS#: 55464-76-1 - ChemicalBook. (n.d.). ChemicalBook. [Link](#)
- Determination of pKa Values for Acrylic, Methacrylic and Itaconic Acids by - Lifescience Global. (2015-02-25). Lifescience Global. [Link](#)
- APPENDIX A: MEASUREMENT OF ACIDITY (pKa) - ECETOC. (n.d.). ECETOC. [Link](#)
- Development of Methods for the Determination of pKa Values - PMC. (n.d.). National Center for Biotechnology Information. [Link](#)
- **allyl hydrogen maleate** | 2424-58-0 - ChemicalBook. (2025-12-31). ChemicalBook. [Link](#)

- **Allyl hydrogen maleate** | C₇H₈O₄ | CID 13908135 - PubChem - NIH. (n.d.). PubChem. [Link](#)
- Maleic Acid | C₄H₄O₄ | CID 444266 - PubChem - NIH. (n.d.). PubChem. [Link](#)
- pKa of a dye: UV-VIS Spectroscopy. (n.d.). [Link](#)
- (PDF) Computational estimation of pKa values - ResearchGate. (2025-08-06). ResearchGate. [Link](#)
- Elucidating Ionization Behavior: Potentiometric Titration for Precise Determination of pKa Values in Medicinal Chemistry - DergiPark. (2024-04-23). DergiPark. [Link](#)
- Rapid Determination of Ionization Constants (pKa) by UV Spectroscopy Using 96-Well Microtiter Plates - PMC. (n.d.). National Center for Biotechnology Information. [Link](#)
- Computer Prediction of pKa Values in Small Molecules and Proteins - PMC - NIH. (2021-09-10). National Center for Biotechnology Information. [Link](#)
- Allylic Hydrogen Acidity of 1-Butene Derivatives Coordinated to Transition Metals A Mechanistic Insight Including Carbonyl-Olefin Metathesis - Aalto Research Portal. (n.d.). Aalto University. [Link](#)
- How to measure pKa by UV-vis spectrophotometry: A Chemagination Know-How Guide. (n.d.). [Link](#)
- Synthesis and Characterization of Allyl Terpene Maleate Monomer - ResearchGate. (n.d.). ResearchGate. [Link](#)
- Determination of pKa of Mono-, Di-, and Tricarboxylic Acids Using ¹³C NMR Spectroscopic Method - MARM-ACS. (2007-05-17). [Link](#)
- Recent Developments of Computational Methods for pKa Prediction Based on Electronic Structure Theory with Solvation Models - MDPI. (n.d.). MDPI. [Link](#)
- Allylic Hydrogen Acidity of 1-Butene Derivatives Coordinated to Transition Metals—A Mechanistic Insight Including Carbonyl–Olefin Metathesis - PMC - NIH. (n.d.). National

Center for Biotechnology Information. [Link](#)

- Maleic acid - Wikipedia. (n.d.). Wikipedia. [Link](#)
- Predicting pKa Using a Combination of Quantum Mechanical and Machine Learning Methods - Optibrium. (n.d.). Optibrium. [Link](#)
- 22.6: Acidity of Alpha Hydrogen Atoms- Enolate Ion Formation - Chemistry LibreTexts. (2024-07-30). Chemistry LibreTexts. [Link](#)
- Surface pKa of Saturated Carboxylic Acids at the Air/Water Interface: A Quantum Chemical Approach - MPG.PuRe. (2020-07-06). [Link](#)
- Recent Advancements in Spectrophotometric pKa Determinations: A Review - Indian Journal of Pharmaceutical Education and Research. (n.d.). [Link](#)
- Prediction of pKa values for drug-like molecules using semiempirical quantum chemical methods - PeerJ. (n.d.). PeerJ. [Link](#)
- Determination of pKa of felodipine using UV–Visible spectroscopy - ResearchGate. (2025-08-09). ResearchGate. [Link](#)

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. ijper.org](https://www.ijper.org) [[ijper.org](https://www.ijper.org)]
- [3. industrialchemicals.gov.au](https://www.industrialchemicals.gov.au) [[industrialchemicals.gov.au](https://www.industrialchemicals.gov.au)]
- [4. echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- [5. Maleic Acid | C4H4O4 | CID 444266 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [6. research.aalto.fi](https://www.research.aalto.fi) [[research.aalto.fi](https://www.research.aalto.fi)]

- [7. Allylic Hydrogen Acidity of 1-Butene Derivatives Coordinated to Transition Metals—A Mechanistic Insight Including Carbonyl–Olefin Metathesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Computer Prediction of pKa Values in Small Molecules and Proteins - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Recent Developments of Computational Methods for pKa Prediction Based on Electronic Structure Theory with Solvation Models \[mdpi.com\]](#)
- [10. chembk.com \[chembk.com\]](#)
- [11. allyl hydrogen maleate | 2424-58-0 \[chemicalbook.com\]](#)
- [12. Maleic acid - Wikipedia \[en.wikipedia.org\]](#)
- [13. allyl hydrogen fumarate CAS#: 55464-76-1 \[m.chemicalbook.com\]](#)
- [14. APPENDIX A: MEASUREMENT OF ACIDITY \(pKa\) - ECETOC \[ecetoc.org\]](#)
- [15. Development of Methods for the Determination of pKa Values - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. pubs.acs.org \[pubs.acs.org\]](#)
- [17. dergipark.org.tr \[dergipark.org.tr\]](#)
- [18. ishigirl.tripod.com \[ishigirl.tripod.com\]](#)
- [19. Rapid Determination of Ionization Constants \(pKa\) by UV Spectroscopy Using 96-Well Microtiter Plates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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